

Synthetic Routes Involving Methyl 4-bromo-3-(bromomethyl)benzoate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Methyl 4-bromo-3-(bromomethyl)benzoate*

Cat. No.: *B185944*

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Abstract

Methyl 4-bromo-3-(bromomethyl)benzoate is a versatile bifunctional building block in organic synthesis, offering two distinct reactive sites for sequential or orthogonal chemical transformations. The presence of a reactive benzylic bromide and a less reactive aryl bromide allows for a range of selective modifications, making it a valuable intermediate in the synthesis of complex molecules, particularly in the fields of medicinal chemistry and materials science. This document provides detailed application notes and experimental protocols for key synthetic transformations involving this reagent, including its preparation, nucleophilic substitutions at the benzylic position, and palladium-catalyzed cross-coupling reactions at the aromatic core.

Physicochemical Properties and Handling

Property	Value	Reference
CAS Number	142031-67-2	N/A
Molecular Formula	C ₉ H ₈ Br ₂ O ₂	N/A
Molecular Weight	307.97 g/mol	N/A
Appearance	Off-white crystalline solid	[1]
Melting Point	Not specified	N/A
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances.	[1]

Handling Precautions: **Methyl 4-bromo-3-(bromomethyl)benzoate** is a lachrymator and should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Synthesis of Methyl 4-bromo-3-(bromomethyl)benzoate

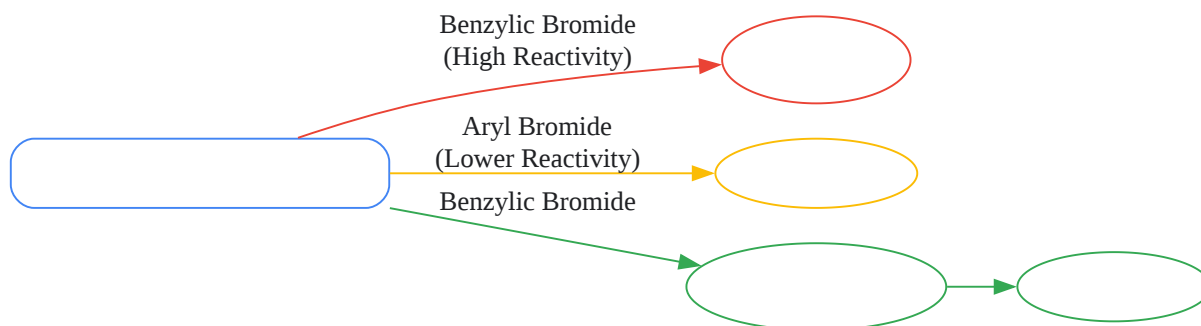
The synthesis of the title compound is typically achieved through the radical bromination of the corresponding methyl-substituted precursor, Methyl 4-bromo-3-methylbenzoate.

Protocol 2.1: Radical Bromination with N-Bromosuccinimide (NBS)

This protocol describes the selective benzylic bromination using N-bromosuccinimide (NBS) as the bromine source and benzoyl peroxide as a radical initiator.

Reaction Scheme:

Methyl 4-bromo-3-methylbenzoate $\xrightarrow{\text{NBS, Benzoyl Peroxide, CH}_2\text{Cl}_2, \text{Reflux}}$ Methyl 4-bromo-3-(bromomethyl)benzoate



Methyl 4-bromo-3-(bromomethyl)benzoate $\xrightarrow{\text{NaN}_3, \text{DMF/H}_2\text{O}}$ Methyl 3-(azidomethyl)-4-bromobenzoate

Methyl 4-bromo-3-(bromomethyl)benzoate $\xrightarrow{\text{Pd Catalyst, Base, Solvent, Heat}}$ Methyl 3-(bromomethyl)-[1,1'-biphenyl]-4-carboxylate derivative

Arylboronic Acid $\xrightarrow{\hspace{10em}}$

Methyl 4-bromo-3-(bromomethyl)benzoate $\xrightarrow{\text{Toluene, Reflux}}$ (4-Bromo-3-(methoxycarbonyl)benzyl)triphenylphosphonium bromide

Triphenylphosphine $\xrightarrow{\hspace{10em}}$

(4-Bromo-3-(methoxycarbonyl)benzyl)triphenylphosphonium bromide $\xrightarrow{\hspace{10em}}$ Triphenylphosphine oxide

$\xrightarrow{\text{Base, Solvent}}$

Aldehyde (R-CHO) $\xrightarrow{\hspace{10em}}$ Methyl 4-bromo-3-(styryl)benzoate derivative

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References

- 1. Wittig reagents - Wikipedia [en.wikipedia.org]
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